

2-bromo-p-xylene material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 2-Bromo-p-xylene

Cat. No.: B3025503

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An In-depth Technical Guide to 2-Bromo-p-Xylene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-bromo-p-xylene**, a versatile chemical intermediate. The information is compiled from various safety data sheets and research articles to ensure a thorough understanding of its properties, handling, and applications. This document is intended for use by trained professionals in a laboratory or industrial setting.

Chemical and Physical Properties

2-Bromo-p-xylene, also known as 1-bromo-2,5-dimethylbenzene, is a combustible liquid.^[1] Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₈ H ₉ Br	[1][2]
Molecular Weight	185.06 g/mol	[1][3]
CAS Number	553-94-6	[2]
Appearance	Clear colorless to slightly colored liquid	Thermo Fisher Scientific
Boiling Point	199 - 201 °C (390.2 - 393.8 °F)	[1]
Melting Point	9 - 10 °C (48.2 - 50 °F)	[1]
Flash Point	79 °C (174.2 °F) - closed cup	[3]
Density	1.339 g/cm ³	FAR Chemical
Refractive Index	1.5495 to 1.5515 (20°C, 589 nm)	Thermo Fisher Scientific
Solubility	Insoluble in water. Soluble in acetone and ether.	ChemBK, Fisher Scientific

Hazard Identification and Safety Information

2-Bromo-p-xylene is classified as a hazardous substance. It is a combustible liquid that causes skin and serious eye irritation, and may cause respiratory irritation.[1]

GHS Hazard Statements:

- H315: Causes skin irritation[1]
- H319: Causes serious eye irritation[1]
- H335: May cause respiratory irritation[1]

Signal Word: Warning[1]

The table below summarizes key safety and hazard information.

Hazard Classification	Details
Skin Corrosion/Irritation	Category 2[1]
Serious Eye Damage/Irritation	Category 2[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)[1]
Combustible Liquid	Yes[1]

Precautionary Statements include wearing protective gloves, protective clothing, and eye/face protection. In case of contact with skin, wash with plenty of soap and water. If in eyes, rinse cautiously with water for several minutes.[1]

Handling, Storage, and First Aid

Handling: Handle in a well-ventilated place. Wear suitable protective clothing and avoid contact with skin and eyes. Use non-sparking tools and prevent fire caused by electrostatic discharge. [4] Keep away from open flames, hot surfaces, and sources of ignition.[1]

Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from heat, sparks, and flame.[1]

First Aid Measures:

Exposure Route	First Aid Protocol
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. [4]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. [4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [1]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.

Experimental Protocols

Synthesis of 2-Bromo-p-xylene via Electrophilic Bromination

This protocol describes the bromination of p-xylene to produce **2-bromo-p-xylene**. The reaction proceeds via an electrophilic aromatic substitution mechanism.

Materials:

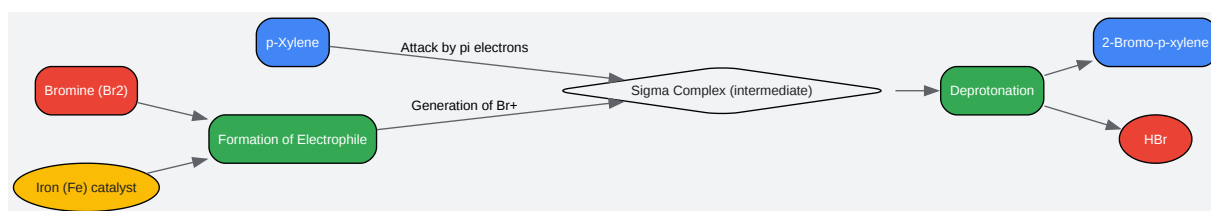
- p-Xylene
- Bromine
- Iron filings (catalyst)
- Iodine crystal (optional co-catalyst)
- Water

- 3% Sodium hydroxide solution
- Calcium chloride

Procedure:

- In a three-necked flask equipped with a dropping funnel, stirrer, and condenser, place p-xylene, iron filings, and a crystal of iodine.
- Cool the mixture in an ice-salt bath while stirring.
- Add bromine dropwise over a period of 3 hours, maintaining the internal temperature between 0°C and -5°C.
- After the addition is complete, allow the reaction mixture to stand overnight.
- Pour the mixture into water and wash successively with water and two portions of 3% sodium hydroxide solution, followed by a final wash with water.
- Perform steam distillation on the product mixture.
- Separate the organic layer from the distillate and dry it over calcium chloride.
- Distill the dried product under reduced pressure to obtain pure **2-bromo-p-xylene**.

Logical Relationship of Electrophilic Bromination:



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Caption: Electrophilic bromination of p-xylene.

Suzuki-Miyaura Cross-Coupling Reaction

This protocol provides a general procedure for the palladium-catalyzed Suzuki-Miyaura coupling of **2-bromo-p-xylene** with an arylboronic acid.

Materials:

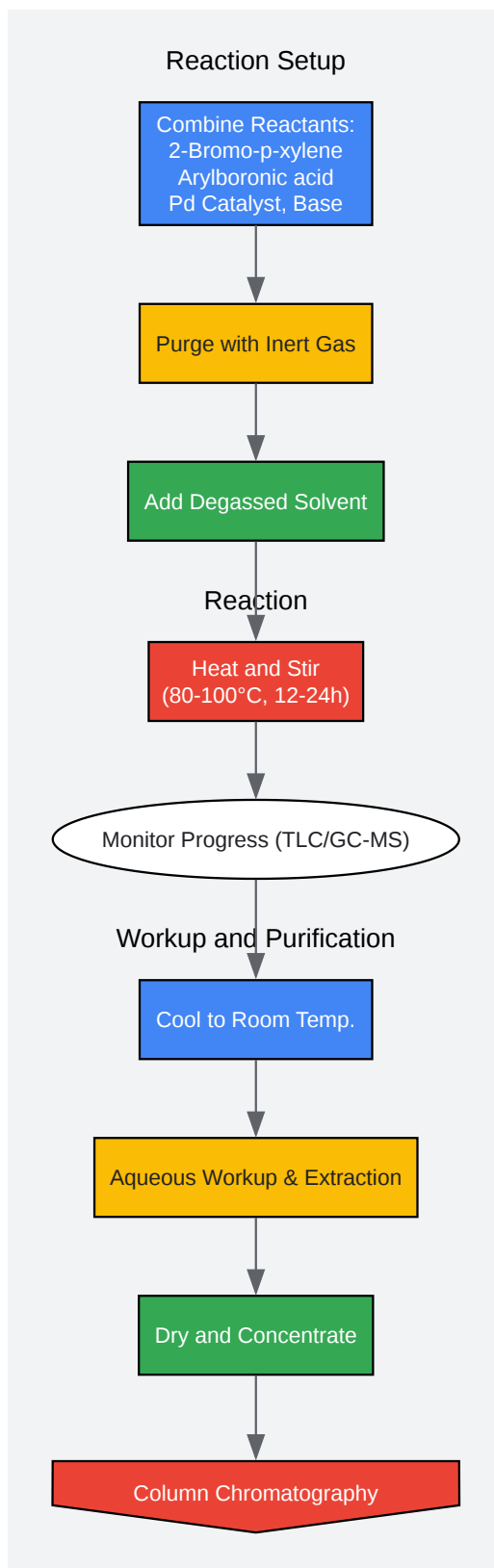
- **2-Bromo-p-xylene**
- Arylboronic acid
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$)
- Base (e.g., K_2CO_3 , K_3PO_4)
- Anhydrous solvent (e.g., 1,4-Dioxane/Water mixture)
- Inert gas (Argon or Nitrogen)

Procedure:

- To a flame-dried reaction vessel, add **2-bromo-p-xylene** (1 equivalent), the arylboronic acid (1.1 - 1.5 equivalents), the palladium catalyst (1-5 mol%), and the base (2-3 equivalents).
- Seal the vessel and purge with an inert gas for 10-15 minutes.
- Add the degassed solvent system via syringe.
- Heat the reaction mixture to 80-100°C and stir for 12-24 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- Add water to the reaction mixture and extract with an organic solvent (e.g., ethyl acetate).

- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and filter.
- Concentrate the filtrate under reduced pressure and purify the crude product by column chromatography.

Experimental Workflow for Suzuki Coupling:



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Caption: Suzuki-Miyaura cross-coupling workflow.

Toxicology and Metabolism

Detailed toxicological data for **2-bromo-p-xylene**, such as LD50 and LC50 values, are not readily available in the public domain. The toxicological properties have not been fully investigated.^[1] Data on carcinogenicity and reproductive toxicity are also unavailable.^[1]

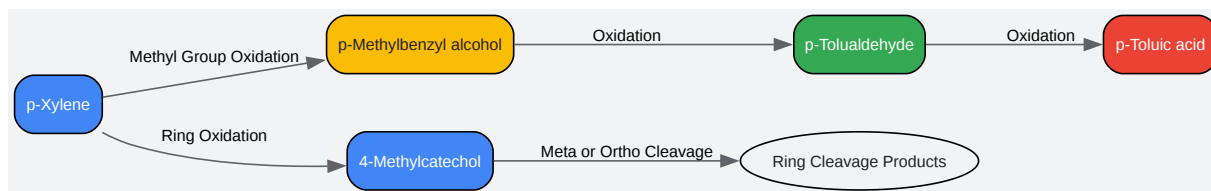
For informational purposes, this section provides a brief overview of the toxicology of the parent compound, p-xylene. It is crucial to note that this information may not be representative of **2-bromo-p-xylene**.

p-Xylene Toxicology Summary:

- **Inhalation:** The main effect of inhaling xylene vapor is depression of the central nervous system, with symptoms including headache, dizziness, nausea, and vomiting.^[5] Irritation of the respiratory tract can also occur.^[6]
- **Ingestion:** Ingestion can cause a burning sensation, abdominal pain, dizziness, drowsiness, headache, and nausea.^[7]
- **Skin and Eye Contact:** Xylene can cause skin irritation, dryness, and scaling.^[6] It is also an eye irritant.^[6]
- **Metabolism:** In humans, cytochrome P450 enzymes, particularly CYP2E1 in the liver, are involved in the metabolism of xylene.^[8] The metabolism of p-xylene can lead to the formation of p-tolualdehyde, which has been shown to inactivate cytochrome P-450 in lung microsomes.^[9]

Biotransformation Pathway of p-Xylene:

The biotransformation of p-xylene in some biological systems involves the oxidation of a methyl group to p-toluic acid, which can be further metabolized. Engineered E. coli have been shown to convert p-xylene to terephthalic acid.^{[10][11]}



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Caption: Simplified metabolic pathways of p-xylene.

Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste. Consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.

Disclaimer: This document is intended for informational purposes only and is not a substitute for a comprehensive Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS). Always consult the official SDS from the supplier before handling **2-bromo-p-xylene**. The information provided herein is based on publicly available data and is subject to change. The user assumes all risks associated with the use of this chemical.

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